Synthesis Protocol for 10-Oxoheptadecanoic Acid: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: *10-Oxoheptadecanoic acid*

Cat. No.: *B8223162*

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Introduction

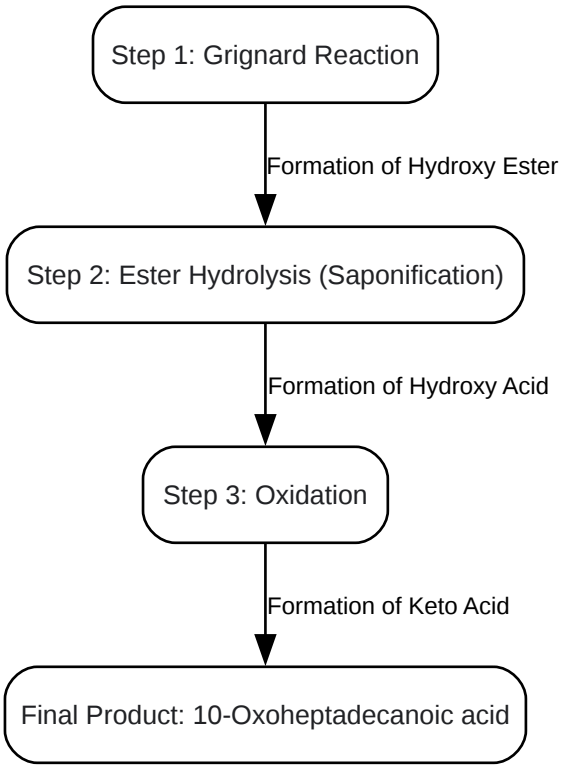
10-Oxoheptadecanoic acid is a keto-substituted long-chain fatty acid with potential applications in various fields of chemical and biological research. Its structure, featuring a carbonyl group within the aliphatic chain, makes it a valuable building block for the synthesis of more complex molecules and a target for studying lipid metabolism and related biological processes. This application note provides a comprehensive, step-by-step protocol for the chemical synthesis of **10-oxoheptadecanoic acid**, designed for researchers, scientists, and professionals in drug development. The described methodology is based on established and reliable organic synthesis transformations, ensuring a reproducible and efficient route to the target compound.

The synthesis is approached via a robust three-step sequence, commencing with a Grignard reaction to construct the carbon skeleton, followed by ester hydrolysis, and culminating in the selective oxidation of a secondary alcohol to the desired ketone. This guide emphasizes not only the procedural steps but also the underlying chemical principles and critical considerations for success in the laboratory.

Synthetic Strategy Overview

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The synthesis of **10-oxoheptadecanoic acid** is strategically designed in three main stages, as depicted in the workflow below. This approach ensures high yields and purity of the final product.



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Caption: Overall workflow for the synthesis of **10-Oxoheptadecanoic acid**.

Experimental Protocols

PART 1: Synthesis of Methyl 10-hydroxyheptadecanoate via Grignard Reaction

This initial step involves the formation of a new carbon-carbon bond through the nucleophilic addition of a Grignard reagent to an omega-oxo-ester. Heptylmagnesium bromide is utilized as the Grignard reagent, which attacks the electrophilic aldehyde carbon of methyl 10-oxodecanoate.

Causality Behind Experimental Choices: The Grignard reaction is a powerful and well-established method for C-C bond formation.[1][2][3] The use of an omega-oxo-ester allows for

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the selective formation of a secondary alcohol at the desired position. Anhydrous conditions are critical as Grignard reagents are highly basic and will react with even trace amounts of water, leading to the formation of heptane and a reduction in yield.[4][2] Diethyl ether is a common solvent for Grignard reactions as it is relatively unreactive and helps to stabilize the Grignard reagent.

Materials and Reagents:

Reagent/ Material	Formula	M.W.	Amount	Moles	Purity	Supplier
Magnesium turnings	Mg	24.31	2.67 g	0.11	>99%	Sigma-Aldrich
1-Bromoheptane	$C_7H_{15}Br$	179.10	17.91 g	0.10	99%	Sigma-Aldrich
Anhydrous Diethyl Ether	$(C_2H_5)_2O$	74.12	200 mL	-	>99%	Sigma-Aldrich
Iodine	I_2	253.81	1 crystal	-	>99%	Sigma-Aldrich
Methyl 10-oxodecanoate	$C_{11}H_{20}O_3$	200.28	18.03 g	0.09	>95%	TCI
Saturated NH_4Cl (aq)	NH_4Cl	53.49	100 mL	-	-	Lab prepared
1 M HCl (aq)	HCl	36.46	As needed	-	-	Lab prepared

Step-by-Step Protocol:

- Preparation of Grignard Reagent:

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- Flame-dry a 500 mL three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel. Allow the apparatus to cool to room temperature under a nitrogen atmosphere.
- To the flask, add magnesium turnings (2.67 g, 0.11 mol).
- Add a single crystal of iodine to the flask. The iodine acts as an initiator for the reaction.
- In the dropping funnel, prepare a solution of 1-bromoheptane (17.91 g, 0.10 mol) in 100 mL of anhydrous diethyl ether.
- Add approximately 10 mL of the 1-bromoheptane solution to the magnesium turnings. The reaction should initiate, as evidenced by the disappearance of the iodine color and gentle refluxing of the ether. If the reaction does not start, gentle warming with a heat gun may be necessary.
- Once the reaction has started, add the remaining 1-bromoheptane solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture at room temperature for an additional hour to ensure complete formation of the Grignard reagent. The solution should appear grayish and slightly cloudy.

- Reaction with Methyl 10-oxodecanoate:
  - Cool the Grignard reagent solution to 0 °C using an ice bath.
  - Dissolve methyl 10-oxodecanoate (18.03 g, 0.09 mol) in 100 mL of anhydrous diethyl ether and add this solution to the dropping funnel.
  - Add the methyl 10-oxodecanoate solution dropwise to the stirred Grignard reagent at 0 °C.
  - After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2 hours.
- Work-up and Purification:

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- Cool the reaction mixture to 0 °C and slowly quench the reaction by the dropwise addition of 100 mL of saturated aqueous ammonium chloride solution.
- Transfer the mixture to a separatory funnel and separate the layers.
- Extract the aqueous layer with diethyl ether (2 x 50 mL).
- Combine the organic layers, wash with brine (1 x 50 mL), and dry over anhydrous sodium sulfate.
- Filter the solution and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to yield pure methyl 10-hydroxyheptadecanoate.

PART 2: Hydrolysis of Methyl 10-hydroxyheptadecanoate to 10-Hydroxyheptadecanoic Acid

The second step is a standard saponification reaction to convert the methyl ester to the corresponding carboxylic acid.

Causality Behind Experimental Choices: Base-catalyzed hydrolysis (saponification) is a high-yielding and straightforward method for converting esters to carboxylic acids. The use of a co-solvent system (methanol/water) ensures the solubility of both the ester and the base. Acidification is necessary to protonate the carboxylate salt and isolate the free carboxylic acid.

Materials and Reagents:

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Reagent/ Material	Formula	M.W.	Amount	Moles	Purity	Supplier
Methyl 10-hydroxyheptadecanoate	$C_{18}H_{36}O_3$	300.48	(from Part 1)	~0.09	-	-
Potassium Hydroxide	KOH	56.11	10.1 g	0.18	>85%	Sigma-Aldrich
Methanol	CH_3OH	32.04	150 mL	-	>99%	Sigma-Aldrich
Deionized Water	H_2O	18.02	50 mL	-	-	-
3 M HCl (aq)	HCl	36.46	As needed	-	-	Lab prepared
Ethyl Acetate	$C_4H_8O_2$	88.11	200 mL	-	>99%	Sigma-Aldrich

Step-by-Step Protocol:

- Saponification:
  - Dissolve the methyl 10-hydroxyheptadecanoate obtained from Part 1 in a mixture of methanol (150 mL) and water (50 mL) in a 500 mL round-bottom flask.
  - Add potassium hydroxide (10.1 g, 0.18 mol) to the solution.
  - Stir the mixture at room temperature for 4-6 hours, or until TLC analysis indicates the complete disappearance of the starting ester.
- Acidification and Extraction:
  - Remove the methanol under reduced pressure.

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- Cool the remaining aqueous solution in an ice bath and acidify to pH ~2 by the slow addition of 3 M HCl.
- Extract the aqueous layer with ethyl acetate (3 x 75 mL).
- Combine the organic layers, wash with brine (1 x 50 mL), and dry over anhydrous sodium sulfate.
- Filter the solution and concentrate under reduced pressure to yield 10-hydroxyheptadecanoic acid as a solid. The product can be further purified by recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate).

PART 3: Oxidation of 10-Hydroxyheptadecanoic Acid to 10-Oxoheptadecanoic Acid

The final step is the selective oxidation of the secondary alcohol to a ketone using Pyridinium Chlorochromate (PCC).

Causality Behind Experimental Choices: PCC is a mild and selective oxidizing agent that efficiently converts secondary alcohols to ketones without causing over-oxidation to carboxylic acids.[5][6][7][8][9] The reaction is typically performed in an anhydrous aprotic solvent like dichloromethane (DCM) to prevent side reactions. The addition of celite or silica gel helps in adsorbing the chromium byproducts, simplifying the purification process.[6]

Materials and Reagents:

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Reagent/ Material	Formula	M.W.	Amount	Moles	Purity	Supplier
10-Hydroxyheptadecanoic acid	$C_{17}H_{34}O_3$	286.45	(from Part 2)	~0.09	-	-
Pyridinium Chlorochromate (PCC)	$C_5H_5NH[CrO_3Cl]$	215.56	29.1 g	0.135	98%	Sigma-Aldrich
Celite® or Silica Gel	-	-	30 g	-	-	Sigma-Aldrich
Anhydrous Dichloromethane (DCM)	CH_2Cl_2	84.93	300 mL	-	>99%	Sigma-Aldrich
Diethyl Ether	$(C_2H_5)_2O$	74.12	200 mL	-	>99%	Sigma-Aldrich

Step-by-Step Protocol:

- Reaction Setup:
  - In a 1 L round-bottom flask equipped with a magnetic stirrer, suspend PCC (29.1 g, 0.135 mol) and Celite® (30 g) in anhydrous DCM (150 mL).
  - In a separate flask, dissolve 10-hydroxyheptadecanoic acid (from Part 2, ~0.09 mol) in 150 mL of anhydrous DCM.
- Oxidation:
  - Add the solution of 10-hydroxyheptadecanoic acid to the PCC suspension in one portion.

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- Stir the reaction mixture at room temperature for 2-4 hours. Monitor the progress of the reaction by TLC.

- Work-up and Purification:
  - Upon completion of the reaction, dilute the mixture with 200 mL of diethyl ether.
  - Pass the mixture through a short pad of silica gel, eluting with additional diethyl ether. This will remove the chromium byproducts.
  - Concentrate the filtrate under reduced pressure to obtain the crude **10-oxoheptadecanoic acid**.
  - Purify the crude product by recrystallization from a suitable solvent (e.g., hexane or ethanol/water) to yield the final product as a white solid.

Product Validation and Characterization

The identity and purity of the synthesized **10-oxoheptadecanoic acid** (CAS No: 927-41-3) should be confirmed by standard analytical techniques.[5]

Expected Spectroscopic Data:

- ^{1}H NMR ($CDCl_3$): The spectrum is expected to show characteristic signals for a long-chain keto acid. The protons alpha to the carboxylic acid will appear as a triplet around 2.35 ppm. The protons alpha to the ketone will appear as a triplet around 2.40 ppm. The long methylene chain will result in a broad multiplet between 1.2 and 1.7 ppm. The terminal methyl group will be a triplet at approximately 0.88 ppm.[10][11][12]

- ^{13}C NMR ($CDCl_3$): The carbonyl carbon of the carboxylic acid is expected around 179-180 ppm, and the ketone carbonyl carbon around 210-212 ppm. The methylene carbons will appear in the range of 24-42 ppm, and the terminal methyl carbon at approximately 14 ppm. [11]

- IR (KBr): The infrared spectrum should exhibit a strong absorption band for the carboxylic acid C=O stretch around 1710 cm^{-1} and another for the ketone C=O stretch around 1715

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cm^{-1}. A broad O-H stretch from the carboxylic acid will be present from 2500-3300 cm^{-1}. C-H stretching vibrations will be observed around 2850-2960 cm^{-1}.[10]

- Mass Spectrometry (EI-MS): The mass spectrum should show a molecular ion peak (M^+) at m/z 284.4. Characteristic fragmentation patterns for long-chain fatty acids and ketones would be expected.[13]

Safety and Handling

- 1-Bromoheptane: Flammable liquid and vapor. Harmful if swallowed or inhaled. Causes skin and serious eye irritation.
- Diethyl Ether: Extremely flammable liquid and vapor. May form explosive peroxides. Harmful if swallowed. May cause drowsiness or dizziness.
- Pyridinium Chlorochromate (PCC): Oxidizing agent. Causes severe skin burns and eye damage. May cause cancer. Toxic if inhaled.
- Grignard Reagents: Highly flammable and react violently with water. Cause severe skin burns and eye damage.

All manipulations should be carried out in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves, must be worn at all times.

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